Introduction: The Strategic Value of a Trifunctional Aromatic Building Block

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Compound of Interest

Compound Name:	*3-Fluoro-2-iodotoluene*
CAS No.:	*883502-14-5*
Cat. No.:	*B1334400*

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In the landscape of modern medicinal chemistry and materials science, the strategic selection of starting materials is paramount to the success of a synthetic campaign. **3-Fluoro-2-iodotoluene** (CAS No. 883502-14-5) has emerged as a particularly valuable aromatic building block. Its unique trifunctional nature—a reactive iodine atom, an electronically influential fluorine atom, and a sterically significant methyl group, all in a specific ortho/meta arrangement—provides chemists with a powerful tool for constructing complex molecular architectures with precision and control.

This guide serves as a technical resource for researchers, scientists, and drug development professionals, offering in-depth insights into the physicochemical properties, commercial availability, and core synthetic applications of **3-Fluoro-2-iodotoluene**. We will move beyond simple data presentation to explain the causality behind its utility, particularly in the context of selective, high-yield transformations that are critical to the rapid advancement of research programs.

Physicochemical and Spectroscopic Profile

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A thorough understanding of a reagent's physical and spectroscopic properties is the foundation of its effective use in the laboratory. **3-Fluoro-2-iodotoluene** is a light yellow to brown liquid under standard conditions, and its key properties are summarized below.

Property	Value	Reference(s)
CAS Number	883502-14-5	[1]
Molecular Formula	C_7H_6FI	[1][2]
Molecular Weight	236.03 g/mol	[1]
Density	1.788 g/cm³	[1][2]
Boiling Point	212 °C	[1][2]
Flash Point	85 °C	[1]
Appearance	Light yellow to brown liquid	[1]
Storage	2-8°C, protect from light	[1]

Spectroscopic Data Analysis

Spectroscopic analysis confirms the structure of **3-Fluoro-2-iodotoluene** and is a critical quality control step upon procurement.

- ^{1}H NMR: The proton NMR spectrum is expected to show distinct signals for the aromatic protons, influenced by coupling to both the fluorine atom and adjacent protons. A characteristic singlet or narrowly split multiplet will be present for the methyl group protons. [3]
- ^{13}C NMR: The carbon spectrum will display seven unique signals. The carbon atoms bonded to iodine and fluorine will exhibit characteristic chemical shifts, and the C-F coupling constants can be diagnostic.
- Mass Spectrometry (MS): The mass spectrum will show a molecular ion peak (M+) at m/z 236, corresponding to the molecular weight of the compound.[3]

Commercial Availability and Procurement

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3-Fluoro-2-iodotoluene is readily available from a variety of global chemical suppliers, ensuring a stable supply chain for both small-scale research and larger-scale development projects. Purity levels typically range from 97% to over 98%, which is suitable for most synthetic applications, particularly palladium-catalyzed cross-coupling reactions where catalyst performance can be sensitive to impurities.

Supplier	Country/Region	Notes
Bide Pharmatech Ltd.	China	Global supplier of pharmaceutical intermediates.[1]
Capot Chemical Co.,Ltd.	China	Specializes in fine chemicals and custom synthesis.[4]
ATK CHEMICAL COMPANY	China	Trader of APIs and inhibitors.[5]
CLEARSYNTH LABS LTD.	India	Offers a range of pharmaceutical impurities and standards.[6]
SL Drugs and Pharmaceuticals	India	Trader based in New Delhi, India.[6]
Fuxin Jintelai Fluorin Chemical	China	Manufacturer specializing in fluorine chemistry.[7]
Sigma-Aldrich (Merck)	United States	A major global supplier of research chemicals.
Thermo Scientific (Alfa Aesar)	United States	Provides a wide range of chemicals for research and development.[8]

Procurement Considerations for Researchers:

- Certificate of Analysis (CoA): Always request a lot-specific CoA from the supplier to verify purity and identity via methods such as GC-MS and NMR.

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- Purity Requirements: For sensitive catalytic reactions, higher purity grades (≥98%) are recommended to avoid catalyst deactivation.
- Scale: Suppliers offer quantities from the milligram and gram scale for initial studies to kilogram quantities for process scale-up.

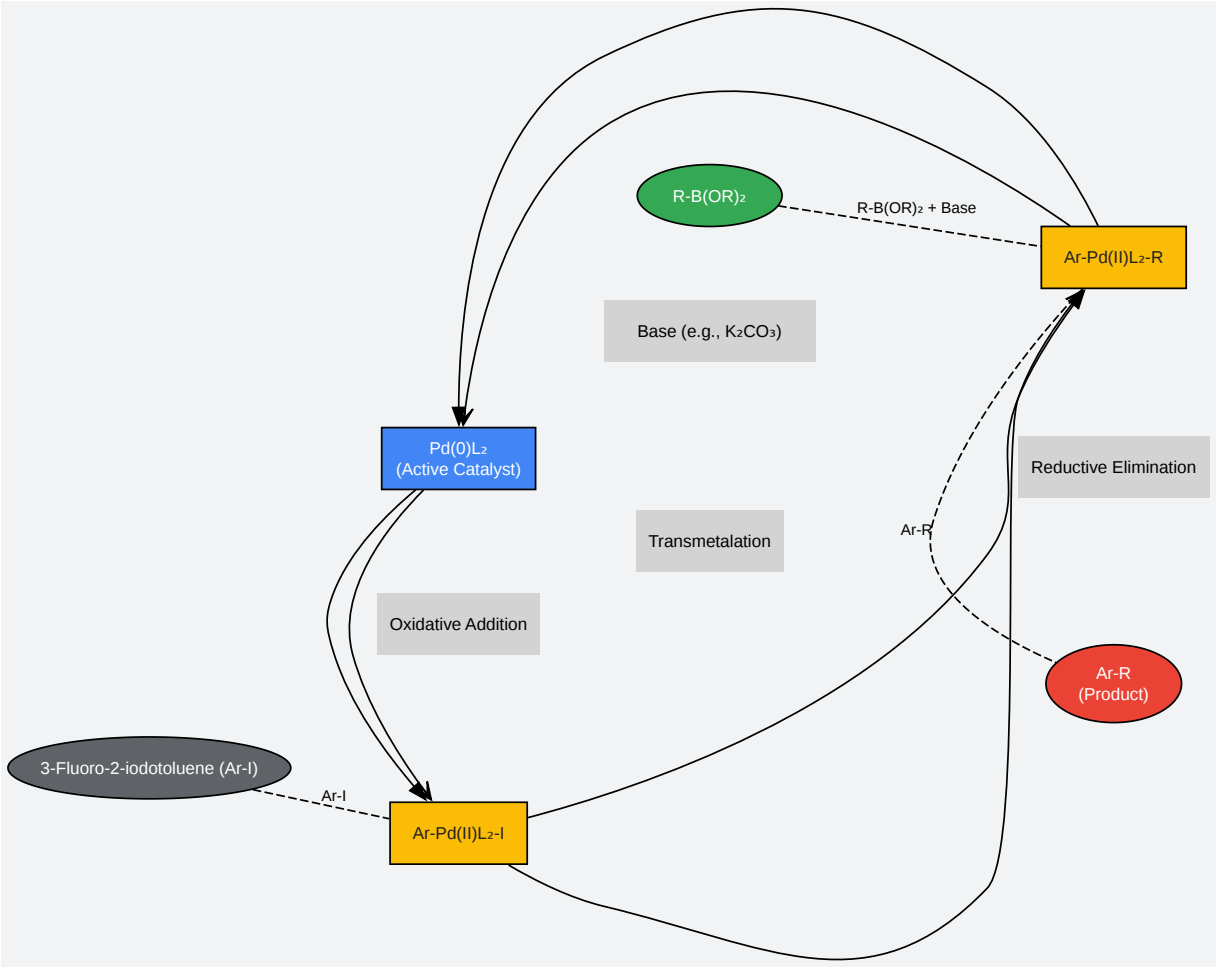
Core Synthetic Applications: A Mechanistic Perspective

The synthetic utility of **3-Fluoro-2-iodotoluene** is dominated by its application in palladium-catalyzed cross-coupling reactions. The significant difference in reactivity between the carbon-iodine (C-I) and carbon-fluorine (C-F) bonds is the cornerstone of its strategic value. The C-I bond is highly susceptible to oxidative addition by Pd(0) catalysts, while the C-F bond is robust and typically remains intact. This allows the iodine to act as a versatile synthetic handle for introducing molecular complexity, while the fluorine atom serves to modulate the steric and electronic properties of the final product, often enhancing metabolic stability and binding affinity in drug candidates.[9][10]

A. Suzuki-Miyaura Coupling

The Suzuki-Miyaura reaction is a powerful method for forming $C(sp^2)$-$C(sp^2)$ bonds, enabling the synthesis of biaryl structures that are prevalent in pharmaceuticals.[11] The reaction proceeds through a well-established catalytic cycle involving a palladium catalyst. The chemoselective reactivity of the C-I bond in **3-fluoro-2-iodotoluene** makes it an ideal substrate.[12]

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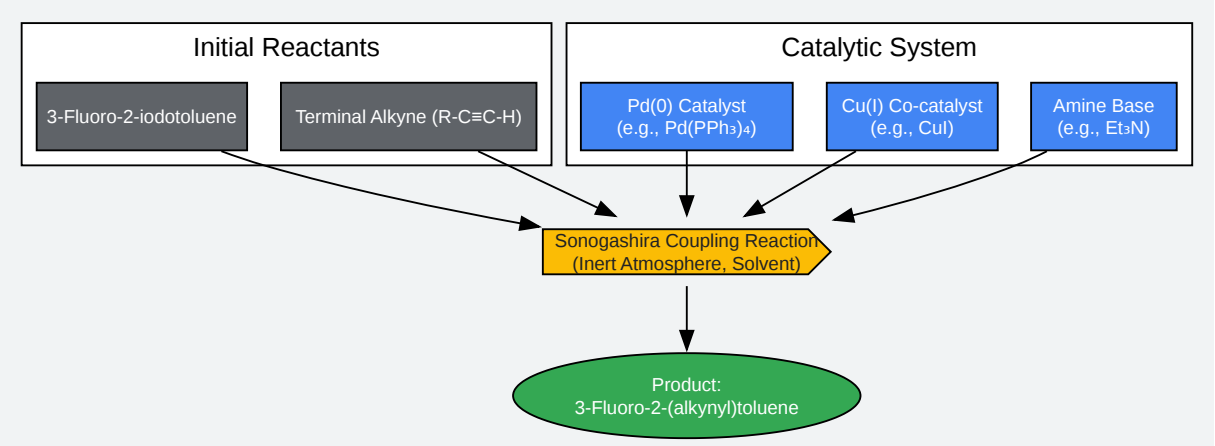
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Caption: Catalytic cycle of the Suzuki-Miyaura cross-coupling reaction.

B. Sonogashira Coupling

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The Sonogashira coupling is an indispensable tool for constructing carbon-carbon bonds between aryl halides and terminal alkynes, leading to the formation of aryl alkynes.[13] These structures are key intermediates in the synthesis of natural products, polymers, and pharmaceuticals.[14] The reaction typically employs a dual catalytic system of palladium and copper(I).



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Caption: General workflow for the Sonogashira cross-coupling reaction.

Field-Proven Experimental Protocol: Sonogashira Coupling

This protocol describes a representative Sonogashira coupling of **3-Fluoro-2-iodotoluene** with phenylacetylene. It is designed as a self-validating system, with explanations for the choice of reagents and conditions.

Objective: To synthesize 1-fluoro-2-methyl-3-(phenylethynyl)benzene.

Materials:

- **3-Fluoro-2-iodotoluene** (1.0 equiv)

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- Phenylacetylene (1.2 equiv)
- Bis(triphenylphosphine)palladium(II) dichloride ($Pd(PPh_3)_2Cl_2$) (0.02 equiv)
- Copper(I) iodide (CuI) (0.04 equiv)
- Triethylamine (Et_3N), anhydrous and degassed (solvent)
- Toluene, anhydrous and degassed (co-solvent, optional)
- Standard glassware, Schlenk line, or glovebox for inert atmosphere operations

Step-by-Step Methodology:

- Inert Atmosphere Setup: To a flame-dried 50 mL Schlenk flask equipped with a magnetic stir bar, add $Pd(PPh_3)_2Cl_2$ (2 mol%) and CuI (4 mol%).
  - Causality: The reaction is sensitive to oxygen, which can deactivate the Pd(0) catalyst. An inert atmosphere (Nitrogen or Argon) is crucial for reproducibility and high yield.
- Reagent Addition: Seal the flask, evacuate, and backfill with inert gas three times. Through the sidearm, add **3-Fluoro-2-iodotoluene** (1.0 equiv).
- Solvent and Base: Add anhydrous, degassed triethylamine (approx. 0.2 M concentration relative to the aryl iodide) via syringe. If solubility is an issue, toluene can be used as a co-solvent.
  - Causality: Triethylamine serves a dual purpose: it acts as the base to deprotonate the terminal alkyne, forming the reactive acetylide, and it serves as a solvent. It also scavenges the HI byproduct formed during the reaction.
- Alkyne Addition: Add phenylacetylene (1.2 equiv) dropwise to the stirring mixture at room temperature.
  - Causality: A slight excess of the alkyne ensures complete consumption of the more valuable aryl iodide. Dropwise addition helps to control any initial exotherm.
- Reaction Execution: Heat the reaction mixture to 60-70 °C and stir for 4-12 hours.

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- Causality: Moderate heating increases the rate of reaction, particularly the oxidative addition step, without causing significant catalyst decomposition or side reactions.

- Monitoring: Monitor the reaction progress by Thin Layer Chromatography (TLC) or Gas Chromatography-Mass Spectrometry (GC-MS) until the starting aryl iodide is consumed.

- Work-up: Upon completion, cool the mixture to room temperature. Dilute with diethyl ether or ethyl acetate and filter through a pad of Celite to remove the catalyst and amine salts.

- Purification: Concentrate the filtrate under reduced pressure. The resulting crude residue can be purified by flash column chromatography on silica gel using a hexane/ethyl acetate gradient to yield the pure product.

- Characterization: Confirm the identity and purity of the product using ^{1}H NMR, ^{13}C NMR, and MS.

Safety, Handling, and Storage

Proper handling of **3-Fluoro-2-iodotoluene** is essential for laboratory safety. The following information is synthesized from supplier Safety Data Sheets (SDS).[15][16][17]

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Hazard Category	GHS Classification & Precautionary Statements
Acute Toxicity	May be harmful if swallowed (Category 4). Wash hands thoroughly after handling. Do not eat, drink or smoke when using this product.
Skin Irritation	Causes skin irritation (Category 2). Wear protective gloves. If on skin, wash with plenty of water.[17]
Eye Irritation	Causes serious eye irritation (Category 2A). Wear eye protection. If in eyes, rinse cautiously with water for several minutes.[17]
Genetic Defects	May cause genetic defects (Category 1B). Obtain special instructions before use.
Carcinogenicity	May cause cancer (Category 1B). Do not handle until all safety precautions have been read and understood.

Recommended Handling Procedures:

- Engineering Controls: Always handle this compound in a well-ventilated chemical fume hood to avoid inhalation of vapors.[18] Ensure an eyewash station and safety shower are readily accessible.
- Personal Protective Equipment (PPE): Wear appropriate PPE, including chemical safety goggles, a lab coat, and nitrile gloves.[15][18]

Storage and Stability:

- Store in a tightly sealed container in a cool, dry, and well-ventilated area.[18]
- The recommended storage temperature is between 2-8°C.[1]
- Protect from light, as iodoaromatics can be light-sensitive.

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- Keep away from strong oxidizing agents.[18]

Conclusion

3-Fluoro-2-iodotoluene stands as a testament to the power of rational molecular design in chemical synthesis. Its commercial availability, coupled with a well-understood reactivity profile, makes it an indispensable tool for researchers. The ability to selectively functionalize the C-I bond via robust methods like Suzuki-Miyaura and Sonogashira couplings, while retaining the C-F bond for property modulation, provides a direct and efficient pathway to novel compounds. By understanding the principles outlined in this guide, scientists and developers can confidently integrate this versatile building block into their synthetic programs, accelerating innovation in drug discovery and materials science.

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